

Heptafluorobutyl Methacrylate: A Technical Guide to Safe Handling and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2,3,3,4,4,4-Heptafluorobutyl methacrylate**

Cat. No.: **B082275**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptafluorobutyl methacrylate (HFBMA) is a fluorinated monomer utilized in the synthesis of specialty polymers. Its unique properties, imparted by the heptafluorobutyl group, make it a valuable component in the development of materials with low surface energy, high thermal stability, and chemical resistance. This guide provides an in-depth overview of the essential technical data and safety protocols for HFBMA, ensuring its safe and effective use in research and development settings. The CAS number for **2,2,3,3,4,4,4-Heptafluorobutyl methacrylate** is 13695-31-3.^{[1][2][3]}

Physicochemical and Safety Data

A comprehensive summary of the key quantitative data for Heptafluorobutyl Methacrylate is presented below. This information has been compiled from various safety data sheets and chemical databases.

Property	Value	Reference
CAS Number	13695-31-3	[1] [2] [3]
EC Number	237-217-7	
Molecular Formula	C ₈ H ₇ F ₇ O ₂	[2]
Molecular Weight	268.13 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	134-136 °C	
Density	1.345 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.341	
Flash Point	37 °C	[4]
Purity	>98.0% (GC)	[4]

Hazard Identification and Safety Precautions

Heptafluorobutyl methacrylate is classified as a hazardous chemical.[\[1\]](#) It is a flammable liquid and vapor.[\[1\]](#) The substance is harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#) It causes serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[5\]](#)

Hazard Statements (H-phrases):

- H226: Flammable liquid and vapor.[\[4\]](#)
- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Precautionary Statements (P-phrases): A detailed list of precautionary statements can be found in the safety data sheets.[\[4\]](#) Key precautions include keeping the substance away from heat,

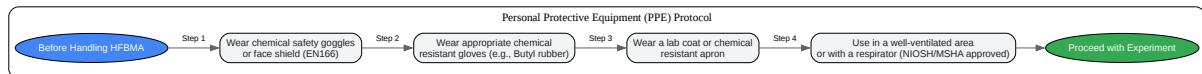
sparks, open flames, and hot surfaces, and using only non-sparking tools.^[4] It is crucial to wear protective gloves, eye protection, and face protection.

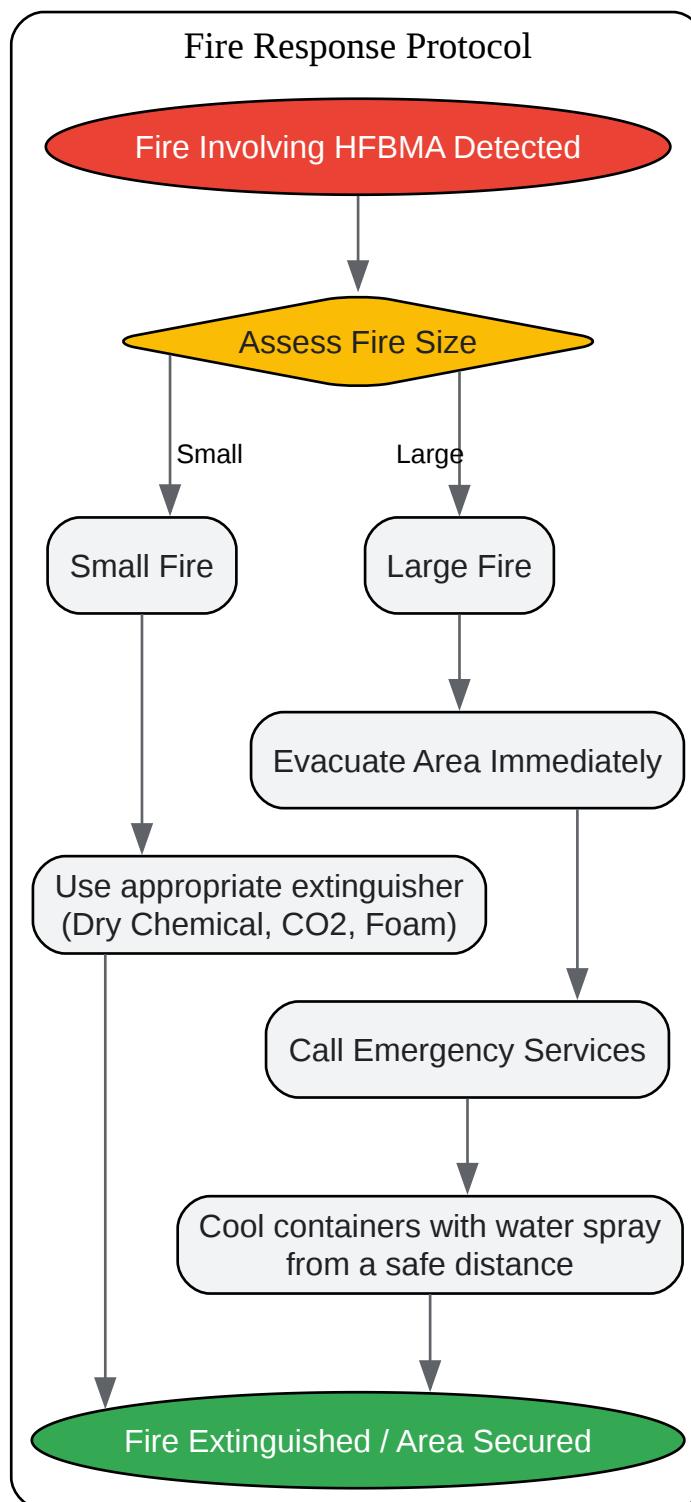
Experimental Protocols

Detailed methodologies for key safety and handling procedures are outlined below. These protocols are derived from standard safety data sheets.

Personal Protective Equipment (PPE)

A critical aspect of safely handling Heptafluorobutyl Methacrylate is the consistent use of appropriate personal protective equipment.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2,2,3,3,4,4,4-Heptafluorobutyl methacrylate | C8H7F7O2 | CID 83666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 13695-31-3: 1H,1H-heptafluorobutyl methacrylate [cymitquimica.com]
- 4. メタクリル酸2,2,3,3,4,4,4-ヘptaフルオロブチル | 2,2,3,3,4,4,4-Heptafluorobutyl Methacrylate | 13695-31-3 | 東京化成工業株式会社 [tcichemicals.com]
- 5. chemical-label.com [chemical-label.com]
- To cite this document: BenchChem. [Heptafluorobutyl Methacrylate: A Technical Guide to Safe Handling and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082275#heptafluorobutyl-methacrylate-cas-number-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com